

Structural Identity and Synthetic Utility of N-(4-ethylphenyl)ethanesulfonamide: A Technical Guide

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Compound of Interest

Compound Name: N-(4-ethylphenyl)ethanesulfonamide

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Executive Summary

In the landscape of medicinal chemistry, the sulfonamide moiety represents a highly privileged pharmacophore. This whitepaper provides an in-depth technical analysis of **N-(4-ethylphenyl)ethanesulfonamide**, serving as both a definitive guide to its structural nomenclature and a comprehensive manual for its synthesis and application. By deconstructing its IUPAC identity and exploring its role as a model N-aryl sulfonamide, this guide equips researchers with the theoretical grounding and practical methodologies necessary for utilizing this scaffold in advanced drug discovery programs.

Chemical Identity & IUPAC Nomenclature Deconstruction

The precise communication of chemical structure is foundational to reproducible science. The preferred IUPAC name (PIN) for the target compound is **N-(4-ethylphenyl)ethanesulfonamide**.

The nomenclature is systematically derived through the following logical hierarchy:

- The Parent Structure (Ethanesulfonamide): The core of the molecule is based on ethanesulfonic acid, where the hydroxyl group (-OH) of the sulfonic acid is replaced by an amine group (-NH_2), forming ethanesulfonamide ($\text{CH}_3\text{CH}_2\text{SO}_2\text{NH}_2$).
- The N-Substituent (N-): The capital "N-" locant indicates that a substitution occurs directly on the nitrogen atom of the sulfonamide group, rather than on the ethyl carbon chain.
- The Aryl Group (4-ethylphenyl): The substituent attached to the nitrogen is a benzene ring (phenyl group). The "4-ethyl" designation indicates that an ethyl group (CH_2CH_3) is attached to the 4-position (para-position) of the phenyl ring, relative to the point of attachment to the sulfonamide nitrogen.

Physicochemical Profiling

To facilitate downstream assay development and formulation, the fundamental physicochemical properties of **N-(4-ethylphenyl)ethanesulfonamide** are summarized below.

Property	Value	Pharmacological Significance
Molecular Formula	C10H15NO2S	Defines stoichiometry for synthetic scaling.
Molecular Weight	213.30 g/mol	Highly favorable for lead optimization (Lipinski's Rule of 5).
H-Bond Donors	1 (N-H)	Critical for binding to target enzyme active sites (e.g., Zn2+ coordination).
H-Bond Acceptors	2 (S=O)	Facilitates interaction with receptor pocket hydrogen-bond networks.
Structural Class	N-Aryl Sulfonamide	Acts as a stable, non-hydrolyzable bioisostere for amides.

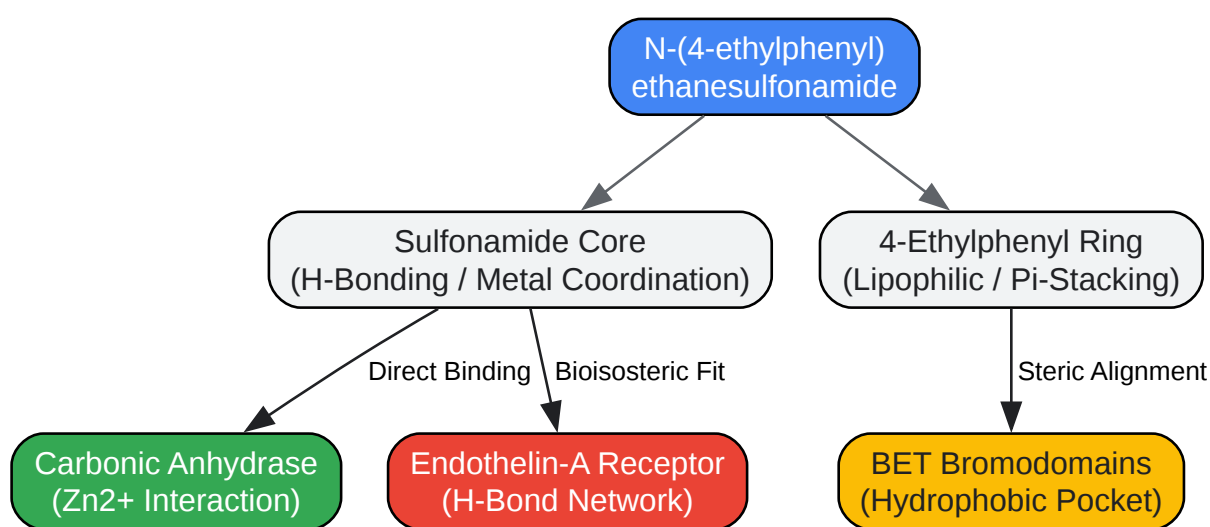
The N-Aryl Sulfonamide Pharmacophore in Drug Discovery

While specific pharmacological data on isolated **N-(4-ethylphenyl)ethanesulfonamide** is highly specialized, its structural class—the N-aryl ethanesulfonamides—exhibits profound utility across multiple therapeutic targets. The sulfonamide group is valued for its ability to act as a stable, non-hydrolyzable mimic of an amide or ester, forming robust hydrogen bonds within target protein pockets [1].

Key Therapeutic Applications of the Scaffold:

- **Endothelin-A (ETA) Receptor Antagonism:** Ethanesulfonamide derivatives have been extensively developed as a novel class of orally active ETA receptor antagonists. Structural modifications involving the ethanesulfonamide region are well-tolerated and crucial for maintaining high binding affinity and selectivity, making them potent agents for cardiovascular indications [2].

- **BET Bromodomain Inhibition:** The ethanesulfonamide moiety is a critical structural component in the clinical candidate ABBV-075 (Mivebresib). In this context, the sulfonamide group optimizes pharmacokinetic properties and half-life while contributing to potent in vivo efficacy in oncology models [3].
- **Carbonic Anhydrase (CA) Inhibition:** Anilines such as 4-ethylaniline are primary precursors for synthesizing sulfonamide-based CA inhibitors. The sulfonamide nitrogen coordinates directly with the active-site zinc ion (Zn^{2+}) in CA isoforms, a mechanism heavily exploited in the design of targeted anti-cancer and anti-glaucoma agents [4].



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Figure 1: Pharmacological targeting pathways of the N-aryl ethanesulfonamide scaffold.

Synthetic Methodology: A Self-Validating Protocol

The synthesis of **N-(4-ethylphenyl)ethanesulfonamide** is achieved via a nucleophilic acyl substitution-type reaction (specifically, sulfonylation) between 4-ethylaniline and ethanesulfonyl chloride.

Causality and Experimental Design

To ensure high yield and prevent the formation of di-sulfonylated byproducts, the reaction must be strictly controlled. Pyridine is utilized not merely as a solvent, but as a catalytic nucleophile and an acid scavenger. It neutralizes the highly corrosive hydrochloric acid (HCl) generated

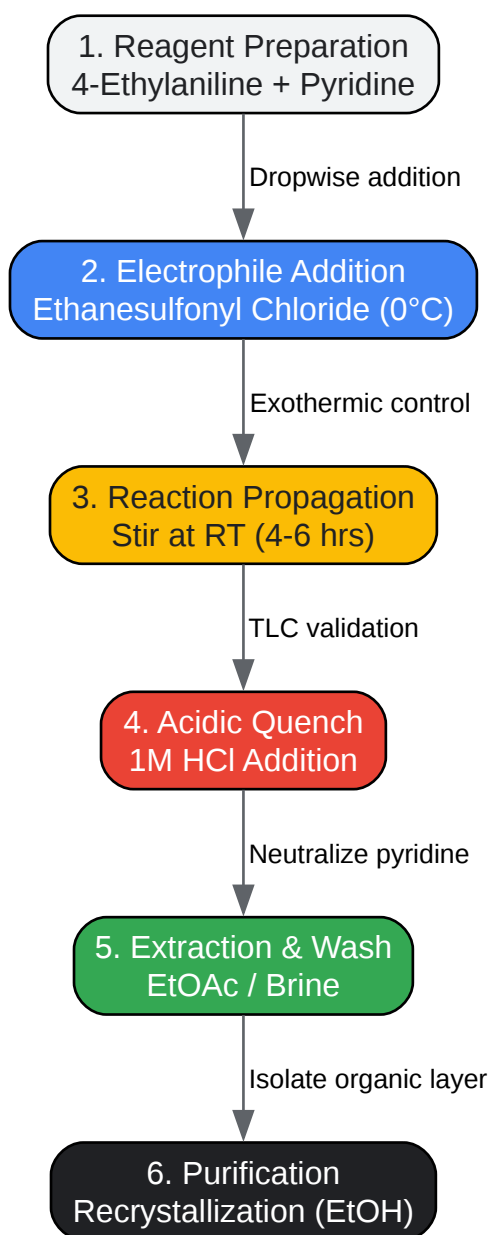
during the reaction, preventing the protonation of the 4-ethylaniline precursor, which would otherwise render it non-nucleophilic and stall the reaction.

Step-by-Step Protocol

Reagents Required: 4-ethylaniline (1.0 eq), Ethanesulfonyl chloride (1.1 eq), Anhydrous Pyridine (solvent/base), Dichloromethane (DCM).

- **Preparation & Inert Atmosphere:** Flame-dry a 100 mL round-bottom flask. Add 4-ethylaniline (10 mmol) and dissolve in 20 mL of anhydrous pyridine. Purge the system with inert Nitrogen (N₂) gas to prevent moisture-induced hydrolysis of the sulfonyl chloride.
- **Temperature Control:** Submerge the reaction flask in an ice-water bath to achieve 0°C. Causality: Sulfonylation is highly exothermic. Lowering the temperature suppresses the kinetic energy required for secondary di-sulfonylation, ensuring mono-substitution.
- **Electrophilic Addition:** Dissolve ethanesulfonyl chloride (11 mmol) in 5 mL of anhydrous DCM. Add this solution dropwise to the stirring aniline mixture over 15 minutes.
- **Reaction Propagation & Self-Validation:** Remove the ice bath and allow the reaction to warm to room temperature. Stir for 4-6 hours.
 - **Self-Validation Check:** Monitor via Thin-Layer Chromatography (TLC) using a 70:30 Hexane:Ethyl Acetate mobile phase. The reaction is deemed complete when the lower-R_f aniline spot is entirely consumed, replaced by a single, higher-R_f product spot.
- **Acidic Quench & Phase Separation:** Pour the reaction mixture into 50 mL of crushed ice containing 1M HCl.
 - **Causality:** The HCl selectively protonates the excess pyridine and any unreacted 4-ethylaniline, converting them into highly polar, water-soluble pyridinium and anilinium salts. The target sulfonamide remains neutral and precipitates or partitions into the organic phase.
- **Extraction & Purification:** Extract the aqueous mixture with Ethyl Acetate (3 x 30 mL). Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na₂SO₄), and

concentrate under reduced pressure. Recrystallize the crude solid from hot ethanol to yield pure **N-(4-ethylphenyl)ethanesulfonamide**.



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Figure 2: Sequential workflow for the synthesis and isolation of **N-(4-ethylphenyl)ethanesulfonamide**.

Analytical Validation Parameters

To confirm the structural integrity of the synthesized **N-(4-ethylphenyl)ethanesulfonamide**, the following analytical signatures must be verified:

- ¹H NMR (CDCl₃): Look for the diagnostic broad singlet of the sulfonamide N-H proton (typically around δ 6.0 - 6.5 ppm, exchangeable with D₂O). The ethyl group will present as a distinct triplet (CH₃) around δ 1.2 ppm and a quartet (CH₂) around δ 2.6 ppm. The ethanesulfonyl group will also show a triplet/quartet pattern, but shifted further downfield due to the electron-withdrawing SO₂ group.
- Mass Spectrometry (ESI-MS): The expected molecular ion peak [M+H]⁺ should be observed at m/z 214.08, confirming the molecular weight of the intact product.

Conclusion

N-(4-ethylphenyl)ethanesulfonamide is a highly versatile chemical entity. By understanding its strict IUPAC nomenclature, the causality behind its synthetic assembly, and its structural alignment with critical biological targets like Carbonic Anhydrase and ETA receptors, researchers can effectively leverage this compound as a foundational building block in rational drug design.

References

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- To cite this document: BenchChem. [Structural Identity and Synthetic Utility of N-(4-ethylphenyl)ethanesulfonamide: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b260639/docs#structural-identity-and-synthetic-utility-of-n-4-ethylphenyl-ethanesulfonamide-a-technical-guide\]](https://www.benchchem.com/product/b260639/docs#structural-identity-and-synthetic-utility-of-n-4-ethylphenyl-ethanesulfonamide-a-technical-guide)

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